

Application Notes and Protocols for the Quantification of 1,4-Diphenethylbenzene

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Compound of Interest

Compound Name: 1,4-Diphenethylbenzene

Cat. No.: B183523

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the quantitative analysis of **1,4-Diphenethylbenzene**. Due to the limited availability of specific validated methods for this compound, the following protocols have been adapted from established methods for structurally similar aromatic hydrocarbons, such as 1,4-diethylbenzene and 1,4-di(butan-2-yl)benzene. These methods, primarily centered around Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC), serve as a robust starting point for developing and validating a quantitative assay for **1,4-Diphenethylbenzene**.

Physicochemical Properties of 1,4-Diphenethylbenzene

A foundational understanding of the analyte's properties is crucial for method development.

Property	Value	Source
Molecular Formula	C22H22	PubChem
Molecular Weight	286.4 g/mol	PubChem[1]
Appearance	Expected to be a solid or high-boiling liquid	Inferred from structure
Solubility	Insoluble in water; soluble in organic solvents like acetonitrile, methanol, and dichloromethane.	Inferred from structure

Recommended Analytical Techniques

Given its aromatic nature and expected volatility, both GC-MS and HPLC are suitable techniques for the quantification of **1,4-Diphenethylbenzene**.

- Gas Chromatography-Mass Spectrometry (GC-MS): Offers high sensitivity and selectivity, making it ideal for trace-level analysis and in complex matrices.
- High-Performance Liquid Chromatography (HPLC): A versatile technique, particularly well-suited for less volatile compounds and when derivatization is not desirable.

Application Note 1: Quantification of 1,4-Diphenethylbenzene by Gas Chromatography-Mass Spectrometry (GC-MS)

This method provides a selective and sensitive approach for the determination of **1,4-Diphenethylbenzene** in various sample matrices.

Experimental Protocol

1. Sample Preparation (Liquid-Liquid Extraction)

- To a 10 mL aqueous sample, add a suitable internal standard (e.g., deuterated polycyclic aromatic hydrocarbon) to monitor extraction efficiency.

- Adjust the sample pH to neutral using 0.1 M HCl or 0.1 M NaOH.
- Perform liquid-liquid extraction by adding 5 mL of dichloromethane (DCM) and shaking vigorously for 2 minutes in a separatory funnel.
- Allow the layers to separate and collect the organic (bottom) layer.
- Repeat the extraction twice more with fresh 5 mL portions of DCM.
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.

2. Instrumental Analysis

Parameter	Condition
GC System	Agilent 8890 GC or equivalent
Mass Spectrometer	Agilent 5977B MSD or equivalent
Column	HP-5ms Ultra Inert, 30 m x 0.25 mm, 0.25 μ m
Inlet Temperature	280°C
Injection Volume	1 μ L (Splitless)
Carrier Gas	Helium at 1.0 mL/min
Oven Program	Initial 150°C for 1 min, ramp to 300°C at 15°C/min, hold for 5 min
Transfer Line Temp	290°C
Ion Source Temp	230°C
Quadrupole Temp	150°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
Quantifier Ion	To be determined by analyzing a standard
Qualifier Ions	To be determined by analyzing a standard

3. Calibration

Prepare a series of calibration standards of **1,4-Diphenethylbenzene** in dichloromethane, each containing the internal standard at a constant concentration. The concentration range should encompass the expected sample concentrations. Generate a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration.

Quantitative Data (Hypothetical Performance)

Parameter	Expected Value
Linear Range	0.1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.995
Limit of Detection (LOD)	0.05 µg/mL
Limit of Quantification (LOQ)	0.15 µg/mL
Precision (%RSD)	< 10%
Accuracy (% Recovery)	90 - 110%

Workflow Diagram



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GC-MS analysis workflow for **1,4-Diphenethylbenzene**.

Application Note 2: Quantification of 1,4-Diphenethylbenzene by High-Performance Liquid Chromatography (HPLC)

This HPLC method is suitable for the quantification of **1,4-Diphenethylbenzene**, particularly for samples where the analyte concentration is higher or when GC-MS is not available.

Experimental Protocol

1. Sample Preparation (Solid-Phase Extraction)

- Condition a C18 Solid-Phase Extraction (SPE) cartridge by passing 5 mL of methanol followed by 5 mL of deionized water.

- Load 10 mL of the aqueous sample onto the SPE cartridge.
- Wash the cartridge with 5 mL of a 10:90 (v/v) methanol/water mixture to remove polar interferences.
- Elute the **1,4-Diphenethylbenzene** with 5 mL of acetonitrile.
- Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in 1 mL of the mobile phase.

2. Instrumental Analysis

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 reverse-phase, 150 mm x 4.6 mm, 5 µm
Mobile Phase	Isocratic; 80:20 (v/v) Acetonitrile:Water
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	20 µL
Detector	Diode Array Detector (DAD)
Detection Wavelength	220 nm (or wavelength of maximum absorbance)

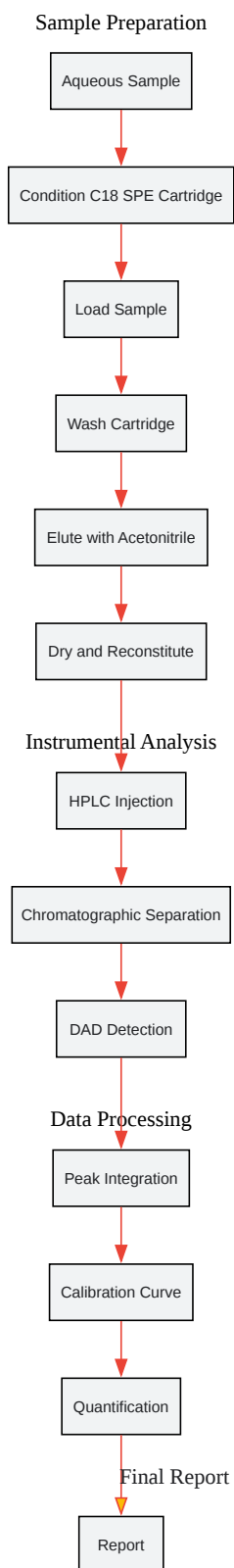
3. Calibration

Prepare a series of calibration standards of **1,4-Diphenethylbenzene** in the mobile phase. Generate a calibration curve by plotting the peak area against the analyte concentration.

Quantitative Data (Hypothetical Performance)

Parameter	Expected Value
Linear Range	0.5 - 200 µg/mL
Correlation Coefficient (r ²)	> 0.998
Limit of Detection (LOD)	0.2 µg/mL
Limit of Quantification (LOQ)	0.6 µg/mL
Precision (%RSD)	< 5%
Accuracy (% Recovery)	95 - 105%

Workflow Diagram

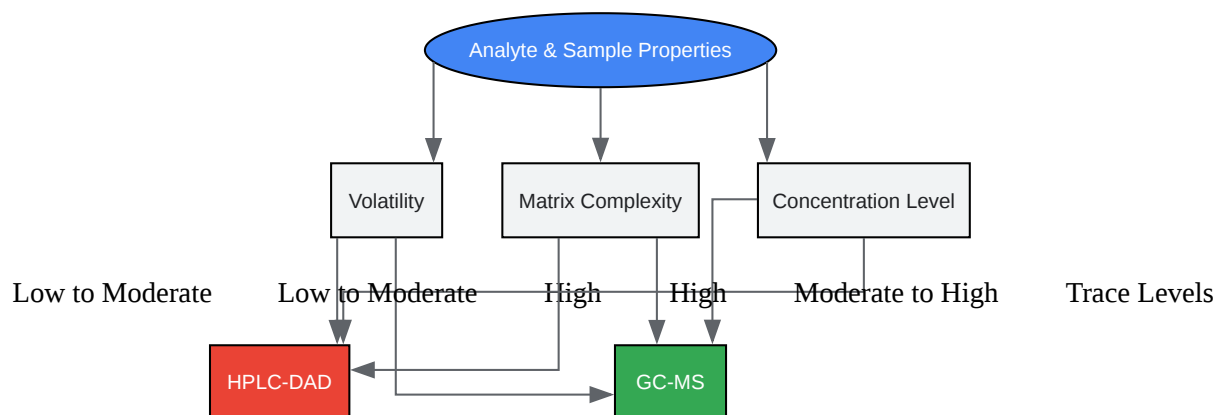


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HPLC analysis workflow for **1,4-Diphenethylbenzene**.

Method Selection Logic

The choice between GC-MS and HPLC depends on the specific requirements of the analysis.



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Logic for selecting between GC-MS and HPLC.

Disclaimer: The provided protocols and performance data are intended as a starting point and are based on methods for structurally related compounds. It is essential to validate these methods for the specific matrix and instrumentation used for the analysis of **1,4-Diphenethylbenzene** to ensure accuracy and reliability.

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References

- 1. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
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